

An In-depth Technical Guide to [b4mpy][PF6] as a Green Solvent Alternative

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Compound of Interest

Compound Name: *1-Butyl-4-methylpyridinium
hexafluorophosphate*

Cat. No.: *B1279522*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-butyl-4-methylpyridinium hexafluorophosphate**, [b4mpy][PF6], an ionic liquid with significant potential as a green solvent alternative in a variety of scientific and industrial applications. This document details its physicochemical properties, synthesis, and key applications, with a focus on quantitative data and experimental methodologies.

Introduction to [b4mpy][PF6]

1-Butyl-4-methylpyridinium hexafluorophosphate, [b4mpy][PF6], is a pyridinium-based ionic liquid. Ionic liquids (ILs) are salts with melting points below 100°C, and they are gaining attention as environmentally friendly alternatives to volatile organic compounds (VOCs) due to their negligible vapor pressure, high thermal stability, and tunable solvent properties.^[1] The unique properties of [b4mpy][PF6] make it a versatile candidate for applications in organic synthesis, catalysis, electrochemistry, and drug formulation.^[1]

Physicochemical Properties

The fundamental properties of [b4mpy][PF6] are summarized in the table below. While extensive data on the thermophysical properties of the hexafluorophosphate salt are not readily available in the literature, data for the closely related 1-butyl-4-methylpyridinium bis(trifluoromethylsulfonyl)imide ([b4mpy][Tf2N]) is provided for comparative purposes.^{[2][3]} It

is important to note that the anion significantly influences the physicochemical properties of an ionic liquid.

Property	Value for [b4mpy] [PF6]	Value for [b4mpy] [Tf2N]	Reference
CAS Number	401788-99-6	691401-08-4	[1]
Molecular Formula	C ₁₀ H ₁₆ F ₆ NP	C ₁₂ H ₁₆ F ₆ N ₂ O ₄ S ₂	[1][2]
Molecular Weight	295.21 g/mol	446.42 g/mol	[1][2]
Appearance	Brown lump / White to yellow to orange powder/crystal	Not specified	[1]
Melting Point	~45°C	Not specified	[1]
Density (g/cm ³ at 298.15 K)	Not available	1.439	[2]
Viscosity (mPa·s at 298.15 K)	Not available	73.1	[2]
Refractive Index (at 298.15 K)	Not available	1.435	[2]
Electrical Conductivity (mS/cm at 298.15 K)	Not available	2.5	[2]

Synthesis of [b4mpy][PF6]

The synthesis of **1-butyl-4-methylpyridinium hexafluorophosphate** is typically a two-step process involving the quaternization of 4-methylpyridine followed by an anion exchange reaction.[4][5]

Step 1: Synthesis of 1-butyl-4-methylpyridinium bromide ([b4mpy]Br)

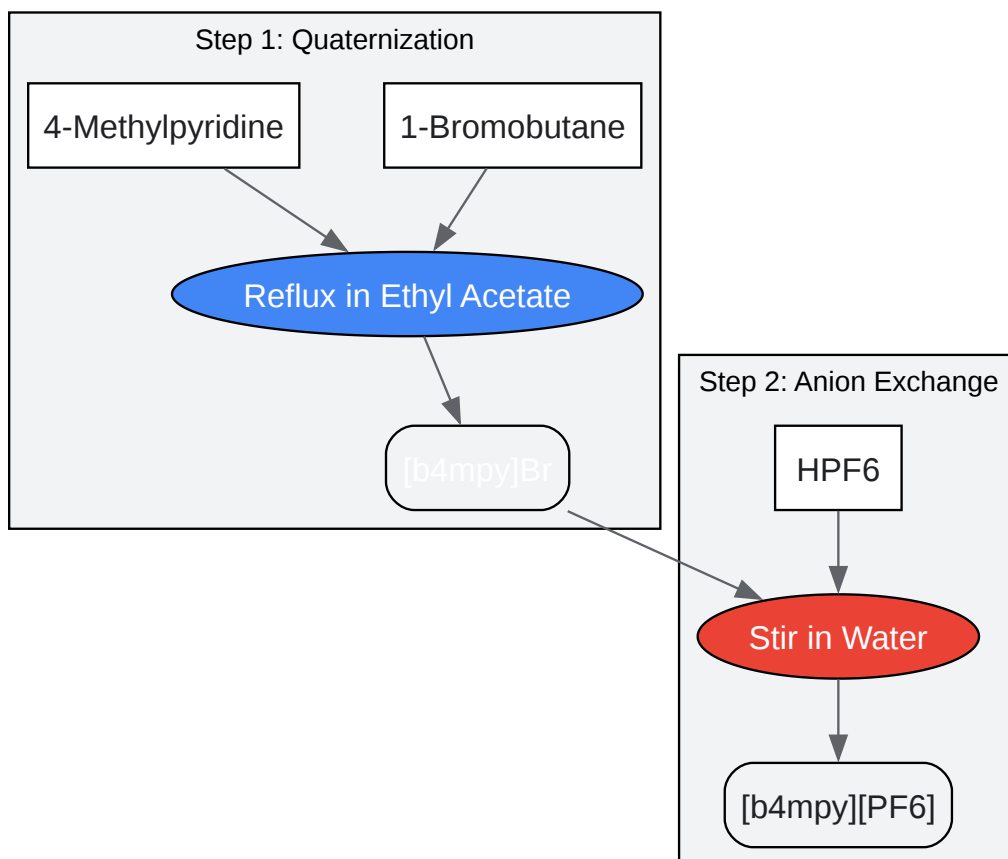
- In a round-bottom flask, dissolve 4-methylpyridine (4-picoline) in ethyl acetate.

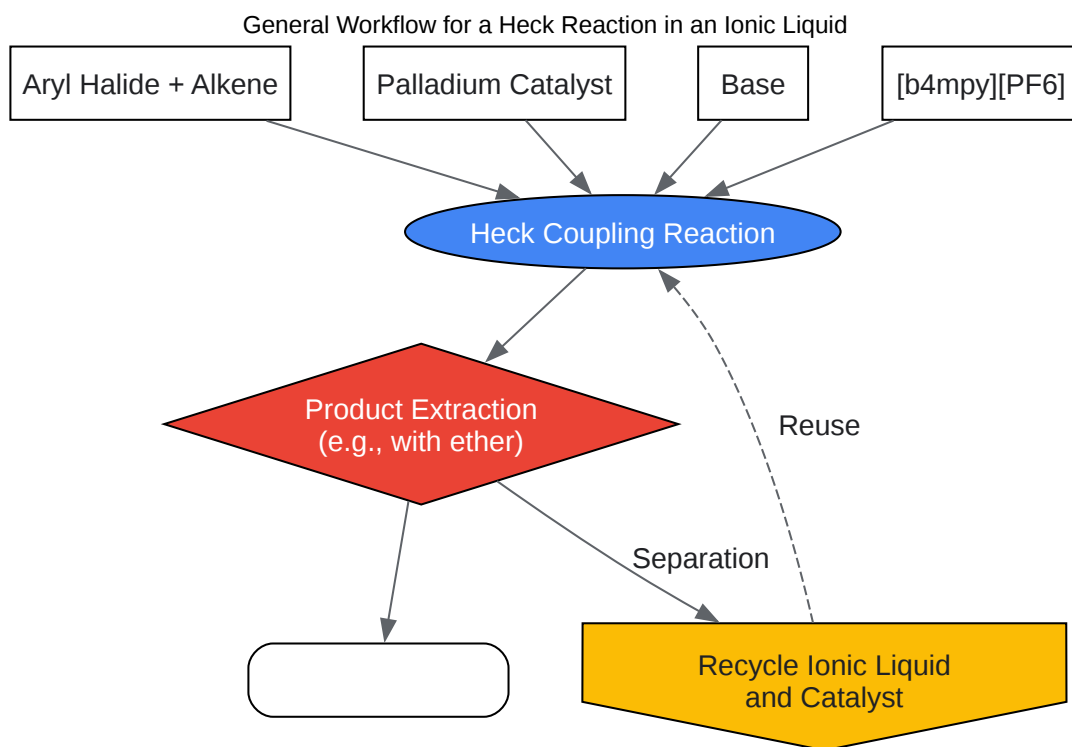
- Slowly add 1-bromobutane to the solution (a 1:1.3 molar ratio of 4-methylpyridine to 1-bromobutane can be used).
- Heat the reaction mixture to reflux (approximately 70°C) and stir for one week.
- During the reaction, the product, 1-butyl-4-methylpyridinium bromide, will phase-separate.
- After the reaction is complete, cool the mixture and separate the product layer.
- Wash the product layer three times with fresh ethyl acetate.
- Dry the resulting product under high vacuum.

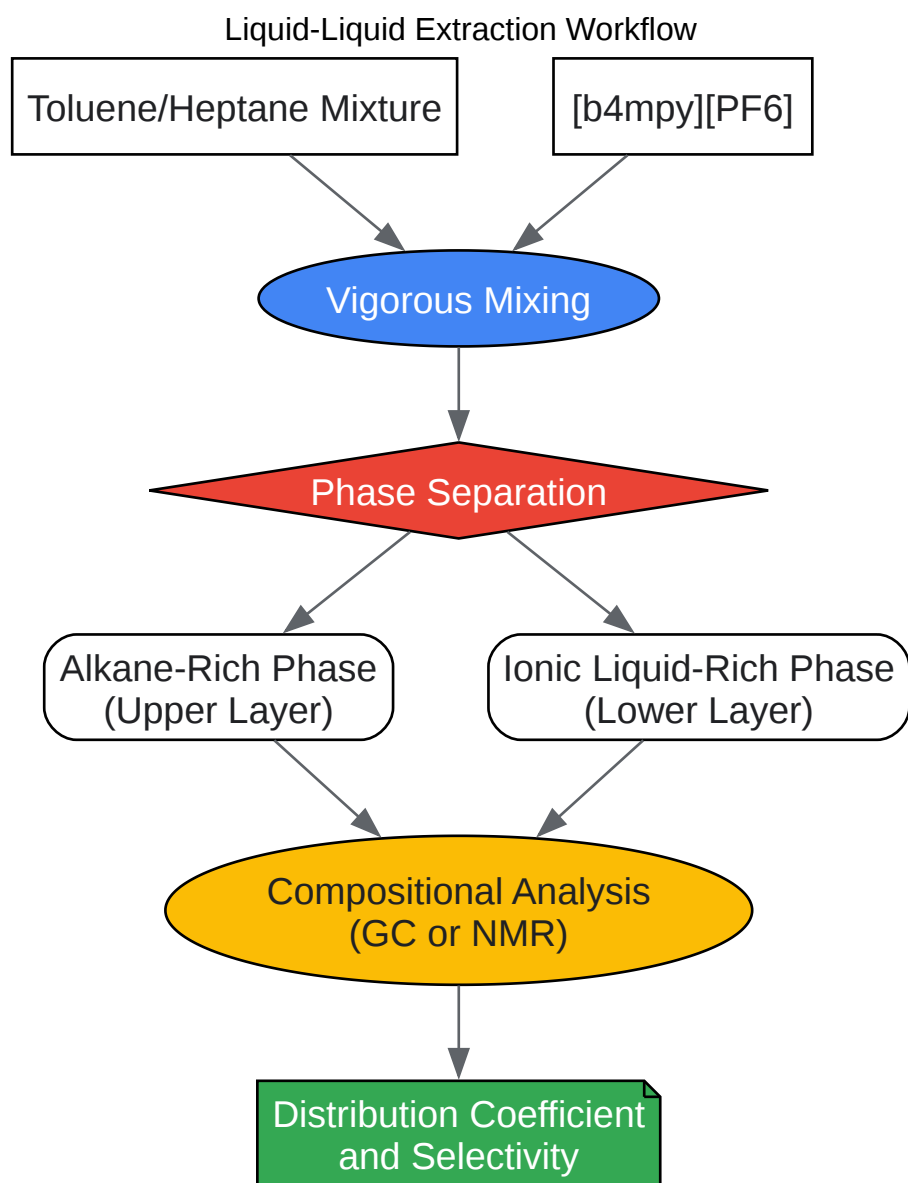
Step 2: Anion Exchange to form **1-butyl-4-methylpyridinium hexafluorophosphate** ([b4mpy][PF₆])

- Dissolve the synthesized 1-butyl-4-methylpyridinium bromide in water.
- Add one equivalent of hexafluorophosphoric acid (HPF₆) to the solution.
- Stir the mixture for one hour.
- Evaporate the water under reduced pressure.
- Dry the resulting brown viscous liquid under high vacuum to yield the final product, [b4mpy][PF₆].

Synthesis of [b4mpy][PF6]







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